

commercial sources and suppliers of Hexaphenyldisiloxane

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Compound of Interest

Compound Name: Hexaphenyldisiloxane

Cat. No.: B154894

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Hexaphenyldisiloxane: A Technical Guide for Researchers

An In-depth Overview of the Properties, Sources, and Applications of a Versatile Organosilicon Compound

Hexaphenyldisiloxane [CAS No. 1829-40-9], a prominent organosilicon compound, is distinguished by its exceptional thermal stability and unique dielectric properties. Characterized by a siloxane (Si-O-Si) backbone flanked by six phenyl groups, this crystalline solid serves as a critical component and building block in advanced materials science, particularly in the formulation of high-performance polymers, electronics, and specialty chemicals. This guide provides a technical overview of its commercial availability, physicochemical properties, and key applications, including a detailed experimental protocol for its use as a catalyst.

Commercial Sources and Suppliers

Hexaphenyldisiloxane is available from a range of chemical suppliers, offering various grades and purities suitable for research, development, and manufacturing. The table below summarizes key commercial sources.

Supplier	Product Name/Number	Purity/Grade
Sigma-Aldrich	Hexaphenyldisiloxane, technical (Product No. 52912)	≥90% (HPLC)
Chem-Impex	Hexaphenyldisiloxane	≥96% (GC)
TCI Chemical	Hexaphenyldisiloxane (Product No. H0561)	>96.0% (GC)
Career Henan Chemical Co.	Hexaphenyldisiloxane	Min. 98% (HPLC)
American Custom Chemicals Corp.	HEXAPHENYLDISILOXANE	95.00%

Physicochemical Properties

The robust chemical structure of **Hexaphenyldisiloxane** imparts a unique set of physical and chemical properties, making it suitable for demanding applications. These properties are summarized in the table below.

Property	Value
CAS Number	1829-40-9
Molecular Formula	C ₃₆ H ₃₀ OSi ₂
Molecular Weight	534.81 g/mol
Appearance	White to off-white crystalline powder
Melting Point	226 - 230 °C
Boiling Point	494 °C
Flash Point	>200 °C
Density	1.2 g/cm ³
Refractive Index	1.680
Octanol/Water Partition Coefficient (logP)	4.337 (Calculated)
Water Solubility	Insoluble (log ₁₀ WS = -28.57, Calculated)[1]

Key Applications in Research and Development

Hexaphenyldisiloxane's high thermal resistance and stable chemical nature make it a valuable compound for several advanced applications:

- **Polymer Synthesis:** It serves as a crucial intermediate and building block in the synthesis of advanced silicone polymers, such as polyphenylsiloxane resins. Its incorporation enhances the mechanical strength, thermal resistance, and durability of the final polymer.
- **High-Performance Electronics:** Due to its excellent dielectric properties, it is used in the manufacture of high-performance insulation materials and as a dielectric fluid, enhancing the efficiency and longevity of electronic components.[1]
- **Flame Retardants:** It is utilized in the formulation of flame-retardant resin compositions, where it contributes to the thermal stability and fire resistance of materials used in electronics and construction.

- **Catalysis:** Research has demonstrated its effectiveness as a catalyst in directing solid-state inorganic reactions at lower temperatures. A notable example is its use in increasing the yield of pyrite (FeS_2) in metathesis reactions.^[1]
- **Material Science:** It is employed in the synthesis of cross-linked porous polymers, which have applications in water treatment and other separation technologies.
- **Coatings and Adhesives:** The addition of **Hexaphenyldisiloxane** can significantly improve the performance of coatings and adhesives, providing enhanced durability and resistance to environmental factors.^[1]

Experimental Protocols

One of the novel applications of **Hexaphenyldisiloxane** is its role in catalyzing solid-state reactions. The following protocol details its use in the synthesis of iron pyrite (FeS_2), based on published research.^[1]

Protocol: Catalytic Synthesis of Iron Pyrite (FeS_2) via Solid-State Metathesis

This protocol describes a low-temperature, solid-state metathesis reaction to produce iron pyrite (FeS_2) from iron(II) chloride (FeCl_2) and sodium disulfide (Na_2S_2), using **Hexaphenyldisiloxane** as a catalyst to increase product yield.

Materials:

- Iron(II) chloride (FeCl_2), anhydrous
- Sodium disulfide (Na_2S_2)
- **Hexaphenyldisiloxane** ($(\text{C}_6\text{H}_5)_6\text{Si}_2\text{O}$)
- Inert, dry solvent (e.g., Toluene) for handling, if necessary
- Argon or Nitrogen gas supply
- Schlenk line or glovebox

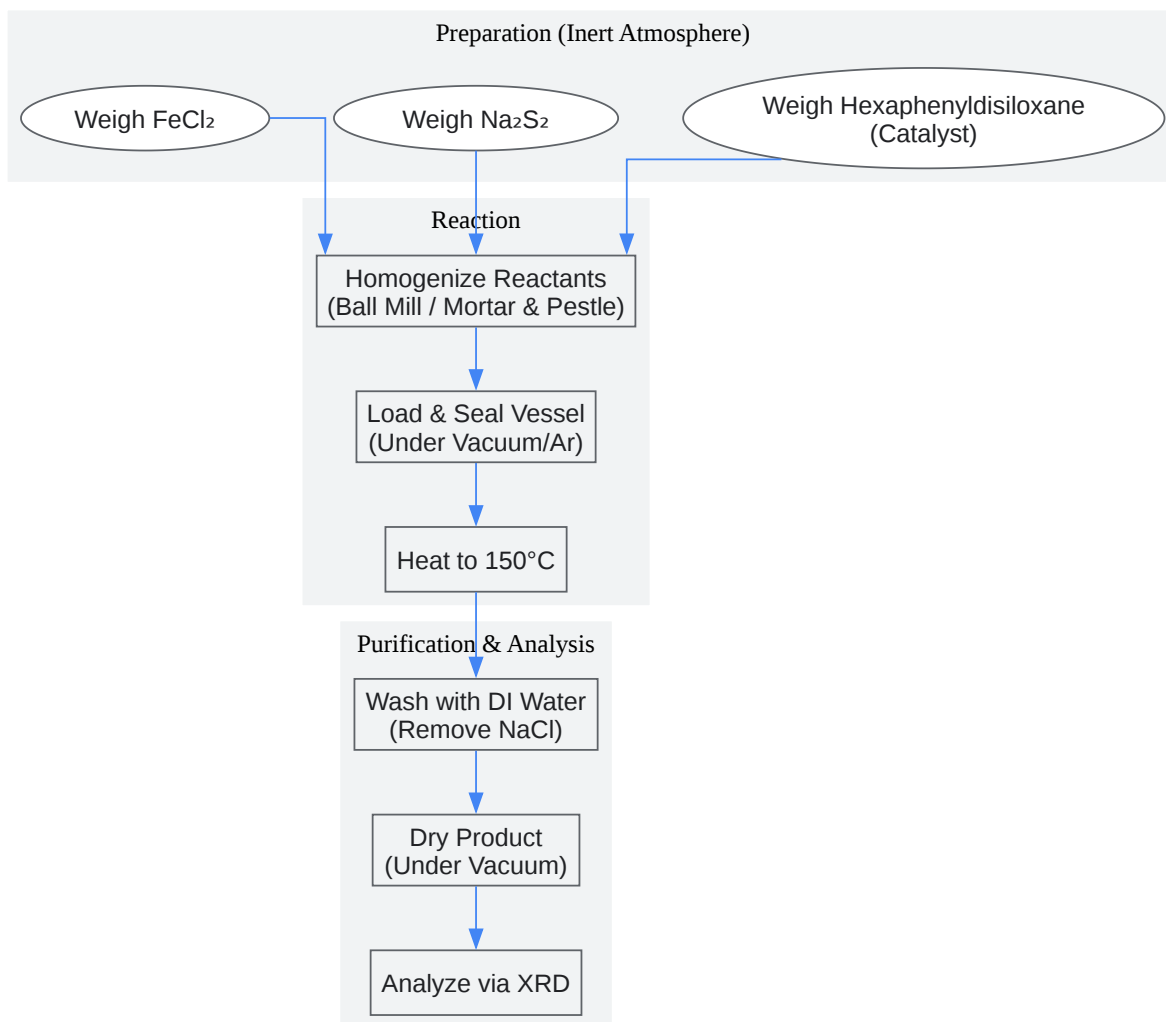
Equipment:

- Ball mill or mortar and pestle
- Glass reaction vessel or ampule suitable for heating under inert atmosphere
- Tube furnace or oven capable of maintaining 150 °C
- Vacuum line
- X-ray diffractometer (XRD) for product analysis

Procedure:

- Preparation of Reactants: All manipulations should be performed under an inert atmosphere (e.g., in a glovebox) to prevent oxidation of reactants.
- Mixing: Stoichiometric amounts of anhydrous FeCl_2 and Na_2S_2 are combined in a 1:1 molar ratio.
- Catalyst Addition: A catalytic amount of **Hexaphenyldisiloxane** (e.g., 1-5 mol%) is added to the reactant mixture.
- Homogenization: The mixture of reactants and catalyst is thoroughly ground together using a ball mill or a mortar and pestle to ensure intimate contact and homogeneity.
- Reaction Setup: The homogenized powder is transferred to a glass reaction vessel or ampule. The vessel is then evacuated and sealed under vacuum or backfilled with an inert gas like argon.
- Thermal Reaction: The sealed vessel is placed in a tube furnace and heated to 150 °C. The reaction is allowed to proceed at this temperature for a specified duration (e.g., 12-24 hours). The presence of **Hexaphenyldisiloxane** is shown to circumvent diffusion-limited intermediates that would otherwise hinder the reaction at this low temperature.^[1]
- Cooling and Product Recovery: After the reaction period, the furnace is turned off, and the vessel is allowed to cool to room temperature.

- Purification: The resulting solid product contains FeS₂ and sodium chloride (NaCl) as a byproduct. The NaCl can be removed by washing the product with deionized water. The purified FeS₂ is then dried under vacuum.
- Analysis: The final product is analyzed using powder X-ray diffraction (XRD) to confirm the crystalline phase of pyrite and to assess the yield and purity.



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Experimental workflow for the catalytic synthesis of Pyrite (FeS_2).

Safety and Handling

Hexaphenyldisiloxane is classified as an irritant. Users should consult the Safety Data Sheet (SDS) from their supplier before use.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Measures: Avoid breathing dust. Use only in a well-ventilated area. Wear protective gloves, eye protection, and face protection.
- Storage: Store at room temperature in a dry, well-sealed container.

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References

- 1. Catalytic behavior of hexaphenyldisiloxane in the synthesis of pyrite FeS₂ - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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